Application Notes and Protocols for the Functionalization of 3-Methoxycyclobutanamine

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Compound of Interest

Compound Name:	*3-Methoxycyclobutanamine*
CAS No.:	*1234615-98-5*
Cat. No.:	*B566872*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quantitative data for the chemical functionalization of the primary amine group of **3-Methoxycyclobutanamine**. This versatile building block is of significant interest in medicinal chemistry, and its derivatives have shown potential in targeting various biological pathways. The following sections detail key reactions—acylation, alkylation (reductive amination), and sulfonylation—offering step-by-step experimental procedures and insights into their application in drug discovery.

Acylation of 3-Methoxycyclobutanamine

Acylation of the primary amine in **3-Methoxycyclobutanamine** is a fundamental transformation for creating amide derivatives. This reaction is widely employed in drug discovery to introduce various functional groups that can modulate a compound's physicochemical properties and biological activity. The resulting N-(3-methoxycyclobutyl)amides are found in compounds explored as inhibitors of enzymes like Poly(ADP-ribose) polymerase 14 (PARP14) and as positive allosteric modulators of GABA A alpha5 receptors.

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Quantitative Data for Acylation Reactions

Acylating Agent	Product	Reaction Conditions	Yield (%)	Reference
2-Chloroacetyl chloride	N-(3-methoxycyclobutyl)-2-chloroacetamide	Triethylamine, Dichloromethane	Not specified	(WO2017136395 A1)
6-((5-(fluoromethyl)-3-(6-methylpyridazin-3-yl)isoxazol-4-yl)methoxy)pyridazine-3-carbonyl chloride	6-((5-(fluoromethyl)-3-(6-methylpyridazin-3-yl)isoxazol-4-yl)methoxy)-N-(3-methoxycyclobutyl)pyridazine-3-carboxamide	Not specified	73%	(WO2018104419 A1)
Carboxylic Acid	N-(3-methoxycyclobutyl)amide	Amide coupling reagents (e.g., EDCI, HOBt)	Not specified	(US10562891B2)

Experimental Protocol: Synthesis of N-(3-methoxycyclobutyl)acetamide

This protocol describes a general procedure for the acylation of **3-Methoxycyclobutanamine** using an acyl chloride.

Materials:

- **3-Methoxycyclobutanamine** (or its hydrochloride salt)
- Acetyl chloride
- Triethylamine (or another suitable base)
- Anhydrous Dichloromethane (DCM)

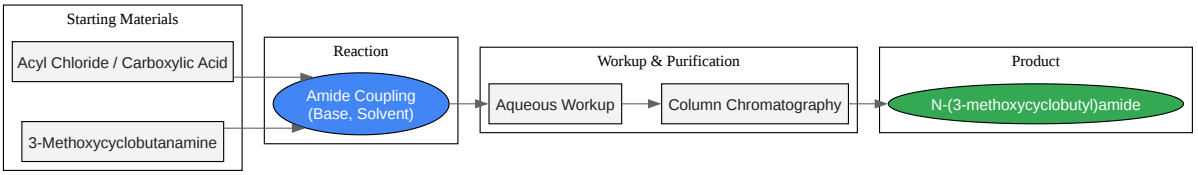
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- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask, magnetic stirrer, and other standard laboratory glassware

Procedure:

- To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add **3-Methoxycyclobutanamine** (1.0 eq). If using the hydrochloride salt, use 2.2 equivalents of triethylamine.
- Dissolve the amine in anhydrous DCM.
- Cool the solution to 0 °C in an ice bath.
- Slowly add triethylamine (1.2 eq) to the stirred solution.
- Add acetyl chloride (1.1 eq) dropwise to the reaction mixture.
- Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 2-4 hours, or until reaction completion is confirmed by TLC or LC-MS.
- Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- The crude product can be purified by silica gel column chromatography to afford the desired N-(3-methoxycyclobutyl)acetamide.

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Acylation Workflow Diagram

Alkylation (Reductive Amination) of 3-Methoxycyclobutanamine

Reductive amination is a versatile method for forming secondary and tertiary amines. This reaction involves the initial formation of an imine or enamine from the reaction of **3-Methoxycyclobutanamine** with a carbonyl compound (aldehyde or ketone), which is then reduced in situ to the corresponding amine. This method is advantageous as it often proceeds in a one-pot fashion with high yields and selectivity.

Quantitative Data for Reductive Amination Reactions

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Carbonyl Compound	Reducing Agent	Product	Reaction Conditions	Yield (%)	Reference
Aldehyde/Ketone	Not specified	N-alkyl-3-methoxycyclobutanamine	Not specified	Not specified	(US10562891B2)
6-chloro-4-formylnicotinic acid	Not specified	N-(6-chloro-4-(hydroxymethyl)nicotinoyl)-3-methoxycyclobutanamine intermediate	One-pot, two-step	Not specified	(WO2018104419A1)

Experimental Protocol: Synthesis of N-Benzyl-**3-methoxycyclobutanamine**

This protocol outlines a general procedure for the reductive amination of **3-Methoxycyclobutanamine** with benzaldehyde.

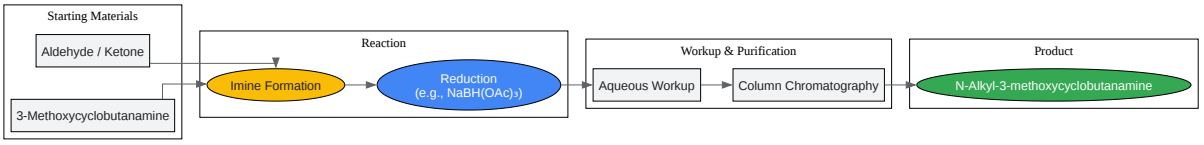
Materials:

- **3-Methoxycyclobutanamine**
- Benzaldehyde
- Sodium triacetoxyborohydride ($NaBH(OAc)_3$)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Acetic acid (optional, as a catalyst)
- Saturated aqueous sodium bicarbonate solution
- Water and Brine
- Anhydrous sodium sulfate (Na_2SO_4)

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Procedure:

- To a round-bottom flask, add **3-Methoxycyclobutanamine** (1.0 eq) and benzaldehyde (1.05 eq) in DCM or DCE.
- Stir the mixture at room temperature for 30 minutes. A catalytic amount of acetic acid can be added to facilitate imine formation.
- Slowly add sodium triacetoxyborohydride (1.5 eq) in portions to the reaction mixture.
- Stir the reaction at room temperature for 12-24 hours, or until completion is verified by TLC or LC-MS.
- Carefully quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Extract the aqueous layer with DCM (3x).
- Combine the organic layers, wash with water and then brine.
- Dry the organic phase over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- The crude product can be purified by silica gel column chromatography to yield N-benzyl-**3-methoxycyclobutanamine**.



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Reductive Amination Workflow

Sulfonylation of 3-Methoxycyclobutanamine

Sulfonylation of **3-Methoxycyclobutanamine** provides access to N-(3-methoxycyclobutyl)sulfonamides, a class of compounds with significant potential in medicinal chemistry. While specific examples for **3-Methoxycyclobutanamine** are not readily available in the searched literature, a general protocol for the sulfonylation of primary amines can be adapted. This reaction typically involves the use of a sulfonyl chloride in the presence of a base.

General Data for Sulfonylation of Primary Amines

Amine	Sulfonylating Agent	Base	Solvent	General Yield Range (%)
Primary Alkylamine	Benzenesulfonyl chloride	Pyridine or Triethylamine	Dichloromethane	70-95%
Primary Alkylamine	p-Toluenesulfonyl chloride	Pyridine or Triethylamine	Dichloromethane	75-98%
Primary Alkylamine	Methanesulfonyl chloride	Pyridine or Triethylamine	Dichloromethane	80-99%

Experimental Protocol: General Synthesis of N-(3-methoxycyclobutyl)benzenesulfonamide

This protocol provides a general method for the sulfonylation of **3-Methoxycyclobutanamine**.

Materials:

- **3-Methoxycyclobutanamine**
- Benzenesulfonyl chloride
- Pyridine or Triethylamine
- Anhydrous Dichloromethane (DCM)

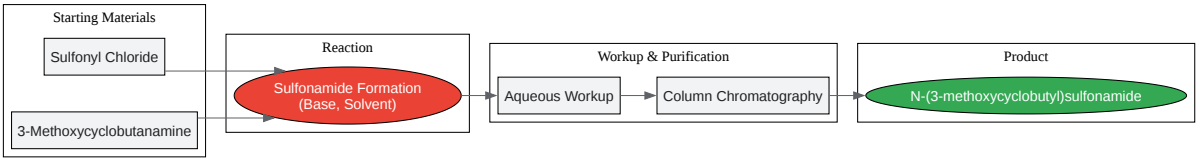
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- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve **3-Methoxycyclobutanamine** (1.0 eq) in anhydrous DCM in a round-bottom flask.
- Cool the solution to 0 °C.
- Add pyridine or triethylamine (1.5 eq) to the solution.
- Slowly add a solution of benzenesulfonyl chloride (1.1 eq) in DCM to the reaction mixture.
- Stir the reaction at 0 °C for 1 hour and then at room temperature for 12-16 hours.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, dilute the reaction mixture with DCM and wash sequentially with 1 M HCl, water, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate in vacuo.
- Purify the crude product by recrystallization or silica gel column chromatography to obtain the desired N-(3-methoxycyclobutyl)benzenesulfonamide.

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Sulfonylation Workflow Diagram

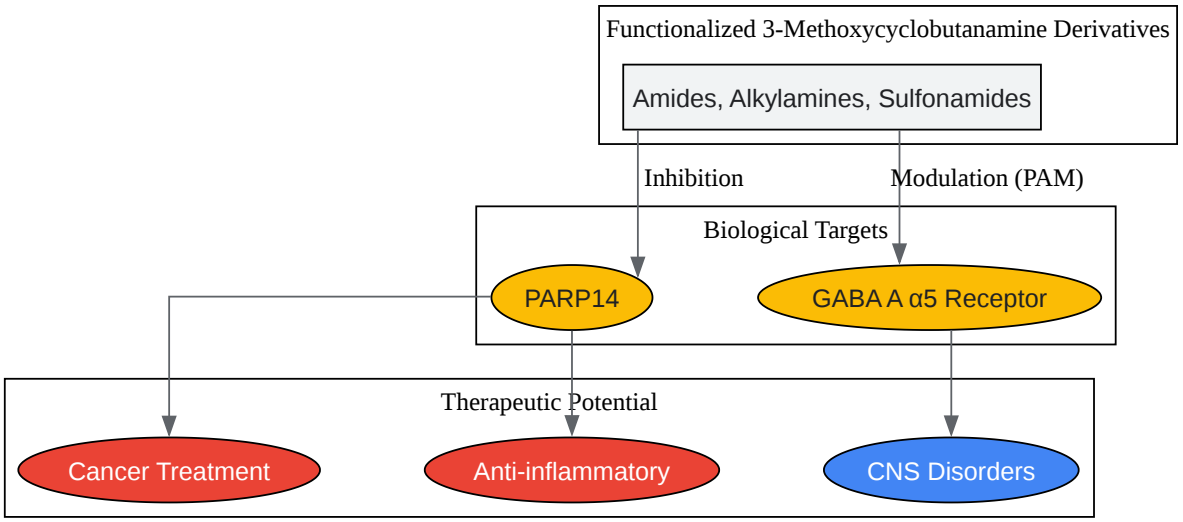
Biological Applications of Functionalized 3-Methoxycyclobutanamine Derivatives

Derivatives of **3-Methoxycyclobutanamine** have emerged as valuable scaffolds in the development of therapeutic agents targeting key biological pathways.

PARP14 Inhibition: Functionalized **3-methoxycyclobutanamine** derivatives are being investigated as inhibitors of Poly(ADP-ribose) polymerase 14 (PARP14).[1] PARP14 is an enzyme involved in cellular processes such as DNA repair, gene expression, and immune responses.[1] Overexpression or increased activity of PARP14 has been implicated in certain cancers and inflammatory diseases.[1] By inhibiting PARP14, these compounds have the potential to interfere with cancer cell survival and modulate inflammatory responses, making them promising candidates for the treatment of these conditions.[1]

GABA A alpha5 Positive Allosteric Modulators (PAMs): The **3-methoxycyclobutanamine** moiety has been incorporated into molecules designed as positive allosteric modulators of the GABA A alpha5 receptor.[2] The GABA A receptor is the major inhibitory neurotransmitter receptor in the central nervous system. The alpha5 subunit is primarily expressed in the hippocampus and is involved in learning and memory. Positive allosteric modulators of the GABA A alpha5 receptor can enhance the inhibitory effects of GABA, and are being explored for the treatment of various central nervous system disorders.[2]

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